

Diisopropyl Phthalate-d4: A Technical Material Safety Data Sheet

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Compound of Interest

Compound Name: Diisopropyl phthalate-d4

Cat. No.: B12404749

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide to the material safety data for **Diisopropyl Phthalate-d4**. The information is compiled from various safety data sheets and chemical databases to ensure a high standard of accuracy and utility for laboratory and research professionals. **Diisopropyl Phthalate-d4** is a deuterated analog of Diisopropyl Phthalate, often used as an internal standard in mass spectrometry-based analyses for environmental and toxicological studies.^[1] While specific safety data for the deuterated form is limited, the safety profile is expected to be analogous to its non-deuterated counterpart.

Section 1: Chemical and Physical Properties

The fundamental physical and chemical characteristics of **Diisopropyl Phthalate-d4** are crucial for its proper handling, storage, and use in experimental settings. The data presented below has been aggregated from multiple sources.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₄ D ₄ O ₄	[2][3]
Molecular Weight	254.31 g/mol	[2][4]
Appearance	Clear liquid	[1]
Odor	Mild aromatic odor	[1]
Density	~1.07 g/cm ³ at 20°C	[1]
Boiling Point	~250°C (482°F)	[1]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, acetone)	[1]
Stability	Stable under normal laboratory conditions	[1]
Synonyms	1,2-Benzenedicarboxylic Acid 1,2-Bis(1-methylethyl) Ester-d ₄	[2][3]

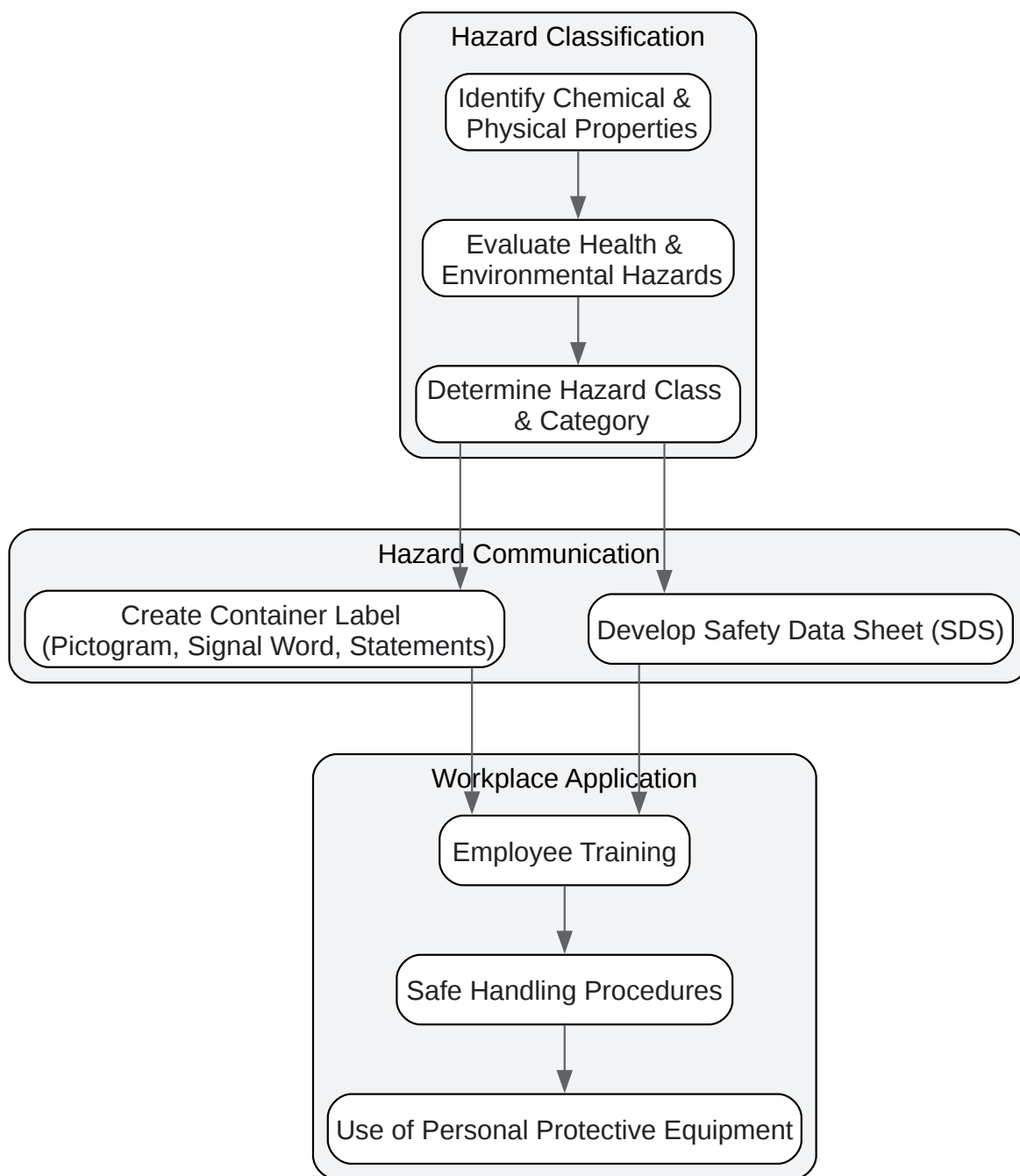
Section 2: Hazard Identification and GHS Classification

Detailed hazard information for **Diisopropyl Phthalate-d₄** is not extensively available. Therefore, the GHS classification for the parent compound, Diisopropyl Phthalate (CAS No. 605-45-8), is provided as a reference. Users should handle the deuterated compound with the same precautions.

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[5] [6]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[5] [6]
Carcinogenicity	2	H351: Suspected of causing cancer	[5] [6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[5] [6]

GHS Hazard Communication Flowchart

The following diagram illustrates the standard workflow for communicating hazards as per the Globally Harmonized System (GHS).



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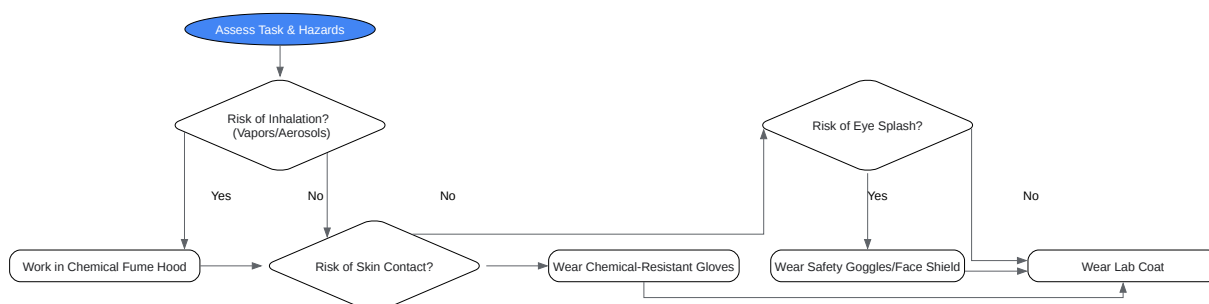
GHS Hazard Communication Workflow

Section 3: Experimental Protocols and Safe Handling

Proper experimental design includes rigorous safety protocols. The following sections detail essential procedures for handling **Diisopropyl Phthalate-d4**.

Personal Protective Equipment (PPE)

Selection of appropriate PPE is critical to minimize exposure. The following decision tree outlines the selection process.



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PPE Selection Decision Tree

Methodology:

- Engineering Controls: Always handle **Diisopropyl Phthalate-d4** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear chemical-resistant gloves (e.g., neoprene) and a lab coat. Avoid prolonged or repeated skin contact.[\[8\]](#)
- Hygiene: Wash hands thoroughly after handling. Change contaminated clothing promptly.[\[7\]](#)
[\[9\]](#)

Storage and Stability

Methodology:

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Incompatibilities: Avoid contact with strong acids, bases, and oxidizing agents.
- Stability: The material is stable under recommended storage conditions.[\[1\]](#)[\[7\]](#)

Spill and Disposal Procedures

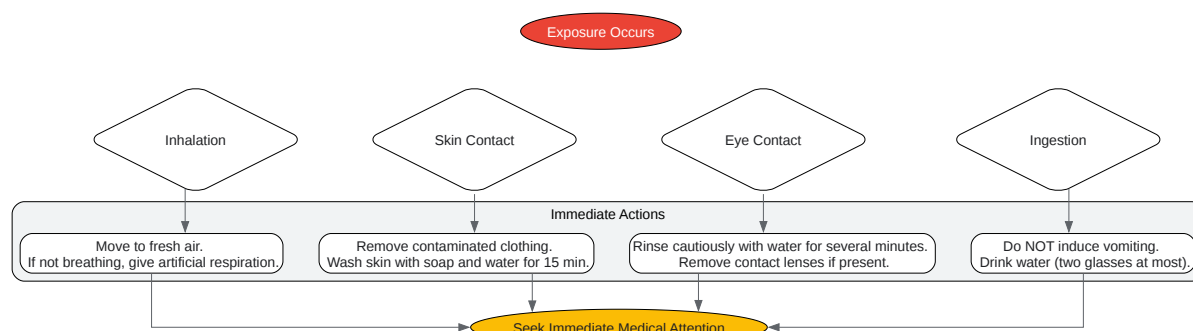
Methodology:

- Containment: For spills, ensure adequate ventilation and wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or Chemizorb®).[\[7\]](#)
- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal.[\[7\]](#)
- Cleaning: Clean the affected area thoroughly.
- Disposal: Dispose of waste materials in accordance with all applicable federal, state, and local environmental regulations. Do not flush into surface water or the sanitary sewer system.

Section 4: First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

First-Aid Response Flowchart



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First-Aid Procedures for Exposure

Experimental Protocols for First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][7]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.

[7]

- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. If the victim is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Section 5: Toxicological Information

Specific toxicological studies on **Diisopropyl Phthalate-d4** are not readily available. The information for the non-deuterated form suggests it may cause skin, eye, and respiratory irritation.[6] It is also suspected of causing cancer based on animal studies.[6][7] There is no evidence to suggest that the deuterated form would be less toxic. It is important not to confuse this compound with octamethylcyclotetrasiloxane, which is sometimes referred to as D4 and has been studied for its endocrine-disrupting potential.[10][11] The toxicological properties of **Diisopropyl Phthalate-d4** have not been fully investigated. Handle with care as an uncharacterized substance.

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